

benchmarking 9(10)-Nitrooleate's efficacy against established anti-inflammatory drugs

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Compound of Interest

Compound Name: 9(10)-Nitrooleate

Cat. No.: B15543714

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A Comparative Analysis of 9(10)-Nitrooleate and Established Anti-Inflammatory Drugs

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the novel anti-inflammatory agent **9(10)-Nitrooleate** against established drugs, including non-steroidal anti-inflammatory drugs (NSAIDs) and corticosteroids. This document synthesizes experimental data to evaluate its efficacy and mechanisms of action, offering a valuable resource for researchers in inflammation and drug discovery.

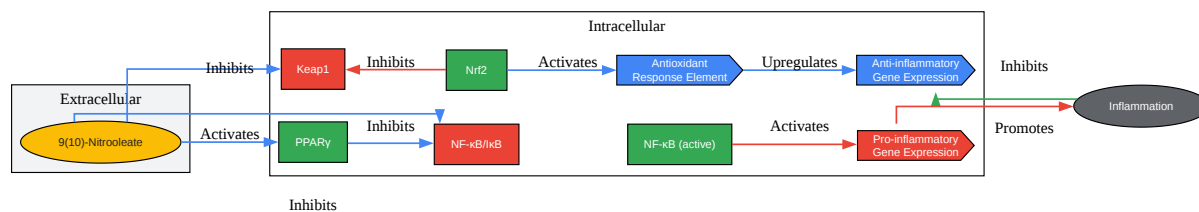
Executive Summary

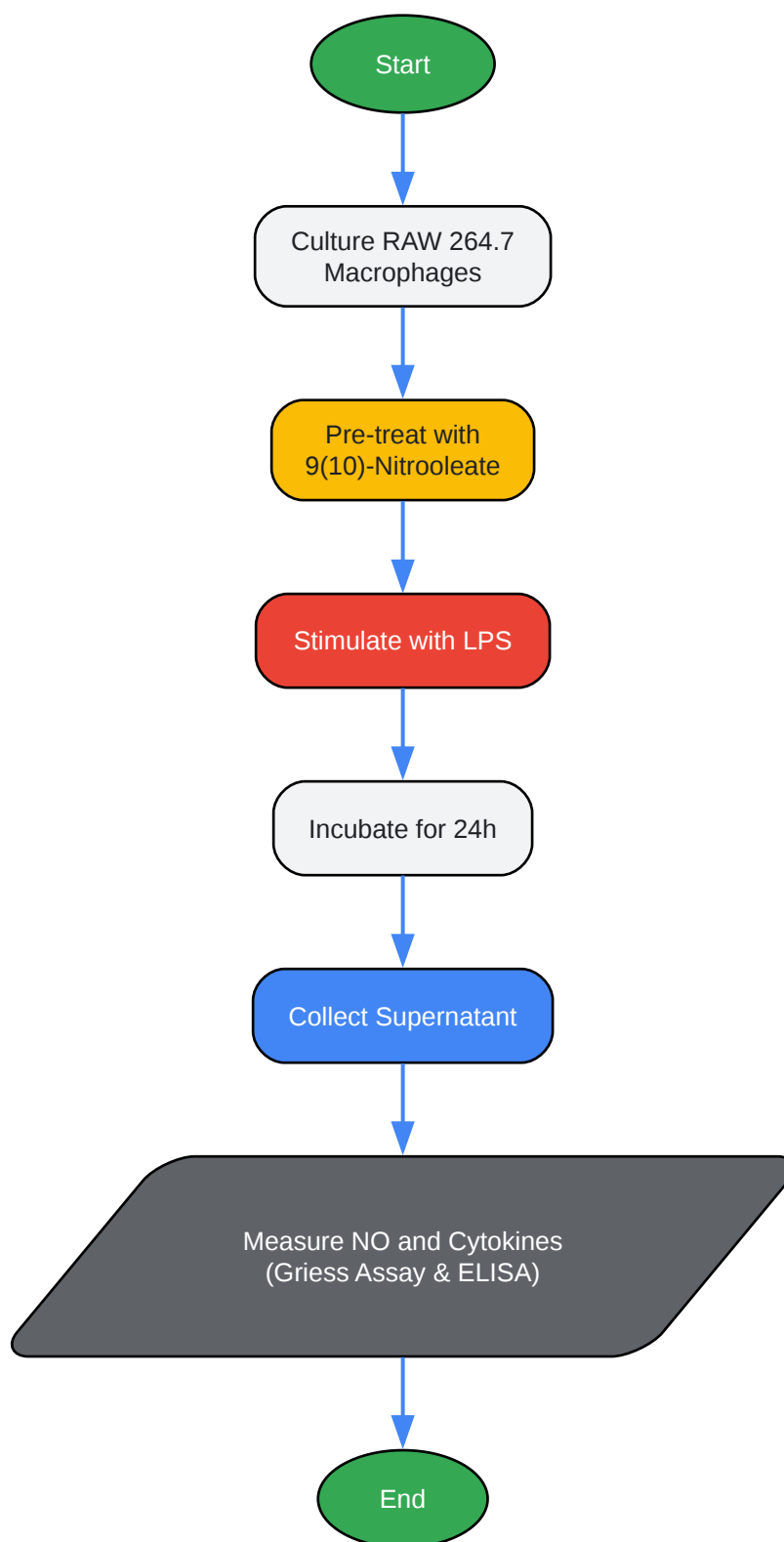
9(10)-Nitrooleate (9(10)-NO₂-OA) is an endogenous, signaling molecule formed through the nitration of oleic acid during inflammatory responses.^{[1][2]} Unlike traditional anti-inflammatory drugs that primarily target enzymatic pathways like cyclooxygenases (COX), 9(10)-NO₂-OA exerts its effects through the modulation of key transcription factors that regulate inflammatory and antioxidant gene expression. This guide will delve into its distinct mechanisms, supported by available preclinical data, and benchmark its performance against standard-of-care anti-inflammatory agents.

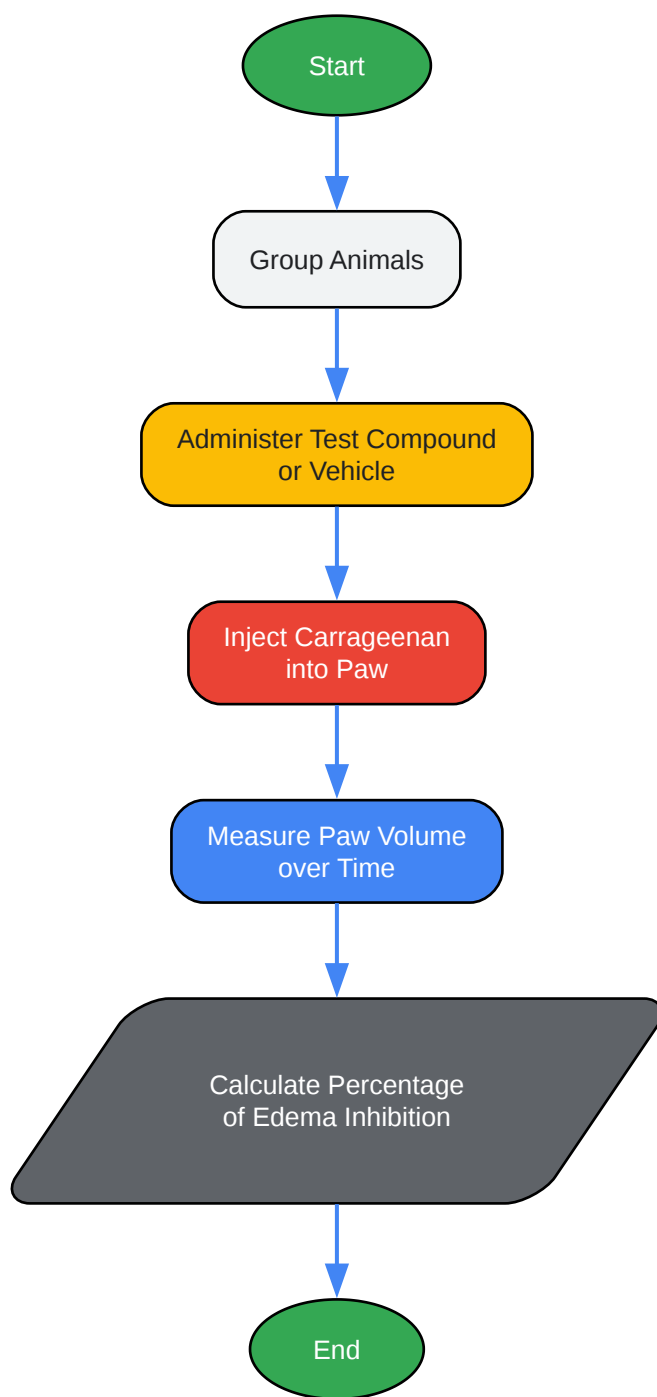
Mechanism of Action: A Multi-Pronged Approach

The anti-inflammatory properties of 9(10)-NO₂-OA stem from its ability to activate Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) and Nuclear factor erythroid 2-related factor 2 (Nrf2), leading to the downstream inhibition of the pro-inflammatory Nuclear Factor-kappa B (NF- κ B) signaling pathway.^{[1][3][4][5]}

Signaling Pathway of 9(10)-Nitrooleate







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